

Prerubialatin (CAS No. 1667718-89-9): A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Prerubialatin*

Cat. No.: *B15558513*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Prerubialatin, identified by the Chemical Abstracts Service (CAS) number 1667718-89-9, is a chemical compound with the molecular formula C₂₇H₂₀O₇.^[1] While its specific biological activities and mechanisms of action are not extensively documented in publicly available scientific literature, this guide aims to provide a consolidated summary of its known chemical properties.

Chemical and Physical Data

A summary of the fundamental physicochemical properties of **Prerubialatin** is presented in the table below. This information is critical for its handling, storage, and use in experimental settings.

Property	Value	Source
CAS Number	1667718-89-9	[1] [2] [3] [4] [5]
Molecular Formula	C27H20O7	[1]
Molecular Weight	456.44 g/mol	[1]
Purity	Typically offered at 90%~99%	[1]
Long-term Storage	< -15 °C	[1]
Analysis Method	HPLC or GC	[1]

Biological Activity and Experimental Data

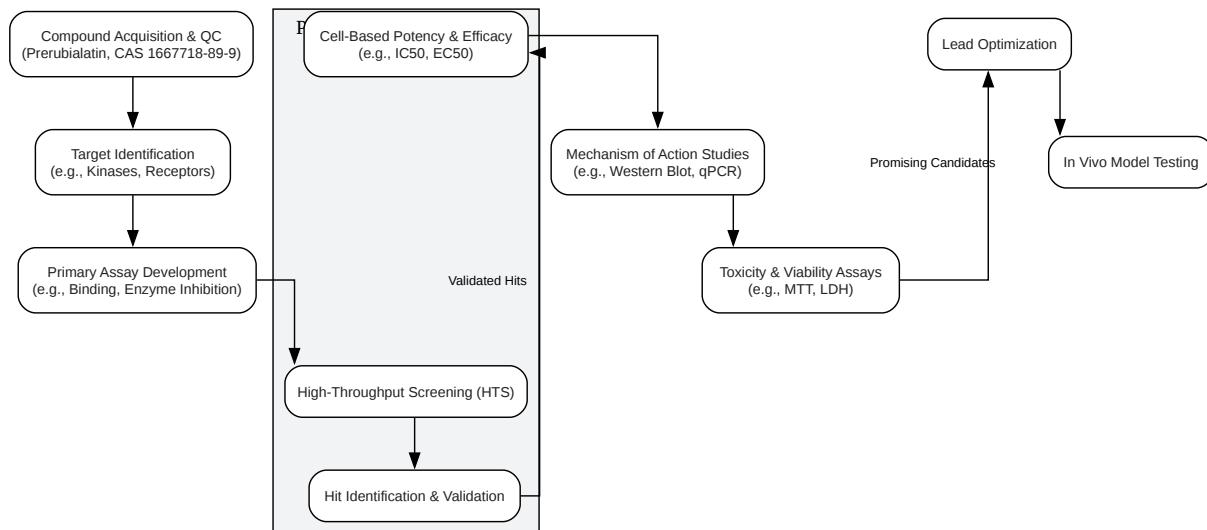
As of the latest available information, there is a significant gap in the scientific literature regarding the biological activity of **Prerubialatin**. No peer-reviewed studies detailing its mechanism of action, pharmacological effects, or potential therapeutic applications have been identified. Consequently, in-depth experimental protocols and quantitative data from biological assays are not available.

Signaling Pathways

Due to the absence of research on its biological effects, the signaling pathways modulated by **Prerubialatin** remain unknown.

Experimental Workflow for Compound Screening

For researchers interested in investigating the biological properties of **Prerubialatin**, a general experimental workflow for initial compound screening is proposed. This workflow can be adapted based on the specific research question and available resources.

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References

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